

4-(dimethylphosphoryl)oxolan-2-one structure elucidation

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Compound of Interest

Compound Name:	4-(dimethylphosphoryl)oxolan-2-one
CAS No.:	2408968-80-7
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Technical Whitepaper: Structural Elucidation and Stereochemical Analysis of **4-(Dimethylphosphoryl)oxolan-2-one**

Executive Summary & Synthetic Context

The compound **4-(dimethylphosphoryl)oxolan-2-one** represents a hybrid pharmacophore combining a polar, hydrogen-bond accepting phosphine oxide moiety with a reactive

-butyrolactone ring.^[1] This scaffold is increasingly relevant in medicinal chemistry as a transition-state isostere for peptide hydrolysis or as a metabolic precursor in GABA-analog development.^[1]

Structurally, the molecule consists of a 5-membered lactone ring substituted at the -position (C4) with a dimethylphosphine oxide group

.^[1] The presence of a chiral center at C4 and the strong magnetic influence of the phosphorus nucleus require a multi-dimensional spectroscopic approach for full validation.

Synthetic Origin Note: This compound is typically accessed via the phospho-Michael addition of dimethylphosphine oxide to 2(5H)-furanone.^[1] Consequently, analysts must screen for specific impurities such as unreacted furanone (olefinic protons) or ring-opened hydroxy-phosphinates.^[1]

Spectroscopic Strategy: The "Anchor" Approach

To ensure scientific integrity, we utilize an "Anchor Nucleus" strategy, starting with the heteroatom (

P) to establish the substituent's presence, followed by Mass Spectrometry for formula confirmation, and finally high-field NMR for connectivity and stereochemistry.

High-Resolution Mass Spectrometry (HRMS)

- Ionization Mode: Electrospray Ionization (ESI) in Positive Mode is mandatory due to the high proton affinity of the phosphoryl oxygen.
- Target Ions:
 - : The protonated molecular ion.
 - : Sodium adducts are common for phosphine oxides.
- Fragmentation Pattern (MS/MS):
 - Loss of Methyls: Sequential loss of (15 Da).^[1]
 - McLafferty-type Rearrangement: Cyclic phosphine oxides often undergo characteristic eliminations involving the lactone ring oxygen.^[1]

Infrared Spectroscopy (FT-IR)

IR provides a rapid "fingerprint" validation of the functional groups.

Functional Group	Wavenumber ()	Diagnostic Feature
Lactone C=O		Sharp, strong band typical of 5-membered lactones (strained carbonyl).[1]
Phosphine Oxide P=O		Very strong, broad band.[1] Lower frequency than phosphates due to lack of competing alkoxy donation.
P-C Stretching		Moderate intensity, confirms P-C connectivity (vs P-O-C).[1]

Nuclear Magnetic Resonance (NMR) Elucidation

This section details the core elucidation logic. The phosphorus nucleus (

P, spin 1/2, 100% abundance) serves as the primary probe.

Phosphorus NMR (P)

- Chemical Shift: Expect a singlet (proton-decoupled) in the range of to ppm.[1] This positive shift is diagnostic of tertiary phosphine oxides.
- Coupling: In proton-coupled modes, this signal splits into a complex multiplet due to (to methyls) and (to methine H4).[1]

Proton NMR (H)

The C4 chiral center breaks the symmetry of the dimethylphosphoryl group.

- Diastereotopic Methyls: The two methyl groups attached to phosphorus are diastereotopic (anisochronous) due to the adjacent chiral center at C4.

- Appearance: Two distinct doublets (or doublet of doublets) around

ppm.^[1]

- Coupling: Large

coupling (

Hz).^[1]

- Ring Protons:

- H4 (Methine): The "hub" proton. Appears as a multiplet showing

and

couplings to H3 and H5.^[1]

- H3 (

-methylene): Diastereotopic pair (

).^[1] Complex multiplets due to geminal coupling, vicinal coupling to H4, and long-range coupling to P.

- H5 (

-methylene): Diastereotopic pair (

).^[1] Deshielded (

ppm) due to the adjacent oxygen.^[1]

Carbon NMR (C)

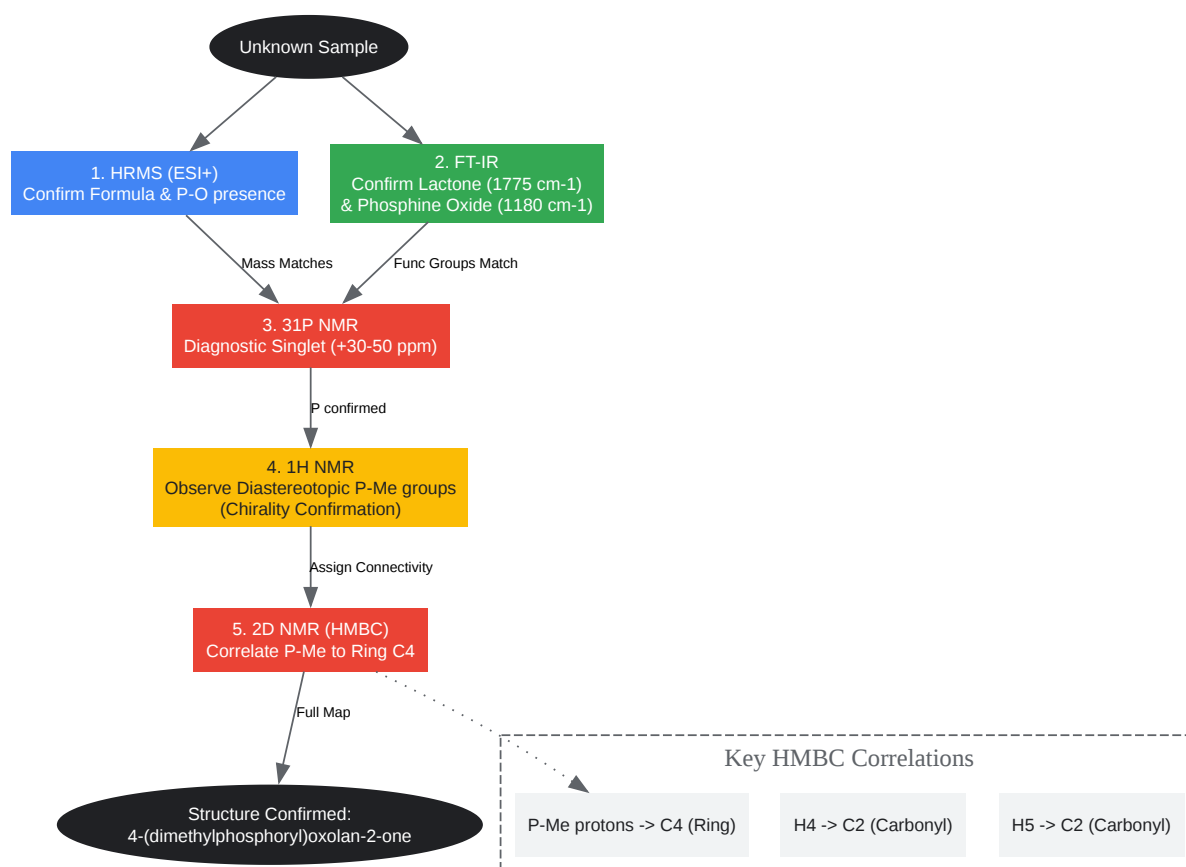
Carbon-Phosphorus couplings (

) act as a "molecular ruler," verifying the distance of carbons from the phosphorus atom.

Carbon Position	Chemical Shift ()	Coupling Constant ()	Assignment Logic
P-CH		Hz	Direct bond to P. Large doublet. [1]
C4 (Methine)		Hz	Direct bond to P. Large doublet. [1]
C3 (-CH)		Hz	2 bonds from P.
C5 (-CH)		Hz	2 bonds from P. Deshielded by O.
C2 (C=O)		Hz	3 bonds from P. Small or unresolved doublet. [1]

Visualization of Connectivity

The following diagram illustrates the logical flow of the elucidation process and the specific NMR correlations required to confirm the structure.



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Caption: Figure 1. Logical workflow for structural validation, highlighting the critical transition from elemental confirmation to stereochemical NMR analysis.

Stereochemical Determination Protocols

Since the molecule has a single chiral center at C4, it exists as an enantiomeric pair (

). Absolute configuration cannot be determined by standard NMR alone.

Protocol A: Enantiomeric Excess (ee) Determination

Objective: Determine if the sample is racemic or enantioenriched (common if synthesized via asymmetric catalysis).

- Chiral HPLC: Use a polysaccharide-based column (e.g., Chiralpak AD-H or OD-H).^[1]
 - Mobile Phase: Hexane/Isopropanol (variable ratio, start 90:10).
 - Detection: UV at 210 nm (weak chromophore, high concentration required) or Refractive Index (RI).
- Chiral Shift Reagent (NMR):
 - Add Eu(hfc)
(Europium tris[3-(heptafluoropropylhydroxymethylene)-d-camphorate]) to the NMR tube.^[1]
 - Monitor the P-Me doublets.^[1] In a racemate, the signals will split into two sets of doublets (one for

, one for

) due to the formation of diastereomeric complexes.

Protocol B: Relative Stereochemistry (If substituted further)

Note: For the mono-substituted 4-isomer, NOESY is of limited use for configuration but vital for conformation (ring puckering).^[1]

- Experiment: 1D-NOE or 2D-NOESY.
- Observation: Irradiate H4. Observe enhancement at H3/H5. Stronger enhancement at

vs

helps assign the specific diastereotopic protons of the ring.

Experimental References

- Berger, S., & Sicker, D. (2009). Classics in Spectroscopy: Isolation and Structure Elucidation of Natural Products. Wiley-VCH.[1][2] (Provides foundational protocols for lactone characterization). [1]
- Quin, L. D. (2000). A Guide to Organophosphorus Chemistry. Wiley-Interscience.[1] (Authoritative text on P NMR shifts and coupling constants). [1]
- Silverstein, R. M., et al. (2014). Spectrometric Identification of Organic Compounds. 8th Edition. Wiley.[2][3] (Standard for IR and MS fragmentation rules). [1]
- Claridge, T. D. W. (2016). High-Resolution NMR Techniques in Organic Chemistry. Elsevier. (Protocols for NOESY and HMBC optimization). [1]

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Sources

- 1. Triphenylphosphine oxide(791-28-6) IR Spectrum [m.chemicalbook.com]
- 2. spectrabase.com [spectrabase.com]
- 3. Determination of the stereochemistry of gamma-butyrolactones by DPGSE-NOE experiments - PubMed [pubmed.ncbi.nlm.nih.gov]
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